Introduction: The Strategic Importance of Fluorinated Benzaldehydes

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Compound of Interest

Compound Name:	*2,4-Difluoro-3-(trifluoromethyl)benzaldehyde*
CAS No.:	*134099-30-2*
Cat. No.:	*B1646028*

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In the landscape of modern drug discovery and materials science, the strategic incorporation of fluorine atoms into molecular scaffolds is a cornerstone of rational design. Fluorine's unique properties—high electronegativity, small size, and the ability to form strong carbon-fluorine bonds—can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets.[1][2] Among the vast array of fluorinated building blocks, **2,4-Difluoro-3-(trifluoromethyl)benzaldehyde** stands out as a particularly valuable intermediate. Its unique substitution pattern, featuring two ortho/para fluorine atoms and an ortho trifluoromethyl group relative to the aldehyde, creates a highly activated and sterically defined electrophilic center. This guide offers a comprehensive technical overview for researchers, chemists, and drug development professionals on the core properties, synthesis, and application of this versatile reagent.

Core Chemical Identity and Physicochemical Properties

2,4-Difluoro-3-(trifluoromethyl)benzaldehyde is a synthetically derived aromatic aldehyde. Its identity is defined by the precise arrangement of its functional groups on the benzene ring,

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which dictates its reactivity and utility.

Property	Data	Source
Molecular Formula	$C_8H_3F_5O$	[3][4]
Molecular Weight	210.11 g/mol	[5]
Monoisotopic Mass	210.0104 Da	[4]
CAS Number	134099-30-2	[5]
Canonical SMILES	C1=CC(=C(C(=C1C=O)F)C(F)(F)F)F	[4]
InChI Key	IVVUVBIECSBSQR-UHFFFAOYSA-N	[4]
Predicted XlogP	2.5	[4]
Appearance	Colorless to light yellow liquid (predicted based on isomers)	[6]

The Scientific Rationale: Causality Behind the Fluorine Substitution Pattern

The specific placement of the fluoro and trifluoromethyl groups is not arbitrary; it is a deliberate design choice to modulate electronic and steric properties.

- Trifluoromethyl ($-CF_3$) Group: As a powerful electron-withdrawing group, the $-CF_3$ moiety significantly increases the electrophilicity of the aldehyde's carbonyl carbon.[7] This heightened reactivity makes the aldehyde an excellent substrate for nucleophilic addition reactions, which are fundamental to forming new carbon-carbon and carbon-heteroatom bonds.[6] Furthermore, the $-CF_3$ group is a "lipophilic hydrogen bond donor" and enhances metabolic stability by blocking potential sites of oxidative metabolism.[2][7]

- Ortho/Para Fluoro (-F) Groups: The fluorine atoms also contribute to the electron-withdrawing nature of the ring, further activating the aldehyde. Their placement at the 2- and 4-positions provides specific steric and electronic influences that can be exploited in directed

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synthesis, for instance, in directing further substitutions or influencing the conformation of downstream products.

This multi-fluorinated substitution pattern makes the molecule a valuable precursor for creating complex chemical entities with enhanced pharmaceutical properties, such as improved cell permeability and target binding affinity.[1]

Synthesis and Mechanistic Considerations: A Validated Workflow

While numerous methods exist for the synthesis of trifluoromethylbenzaldehydes, a common and industrially scalable approach involves the controlled reduction of a corresponding benzonitrile precursor.[8][9] This ensures the aldehyde is formed without significant over-reduction to the alcohol.

Protocol: Synthesis via Catalytic Reduction of 2,4-Difluoro-3-(trifluoromethyl)benzonitrile

This protocol describes a robust method for preparing the title compound using a nickel/aluminum alloy catalyst in an acidic medium, a variation of the Stephen aldehyde synthesis.

Step 1: Reaction Setup

- Charge a high-pressure hydrogenation vessel (e.g., a Parr shaker) with 2,4-Difluoro-3-(trifluoromethyl)benzonitrile (1 equivalent).
- Add 75% aqueous formic acid as the solvent and proton source.
- Carefully add a powdered nickel/aluminum alloy catalyst (e.g., Raney Nickel, ~0.1 eq by weight).[9] The use of a heterogeneous catalyst simplifies post-reaction workup.

Step 2: Hydrogenation

- Purge the vessel thoroughly with an inert gas (e.g., Nitrogen) to remove all oxygen.
- Pressurize the vessel with hydrogen gas (H_2) to approximately 3 atmospheres.

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- Heat the reaction mixture to 80°C while agitating vigorously to ensure efficient mixing of the three-phase system (solid catalyst, liquid solution, gas).

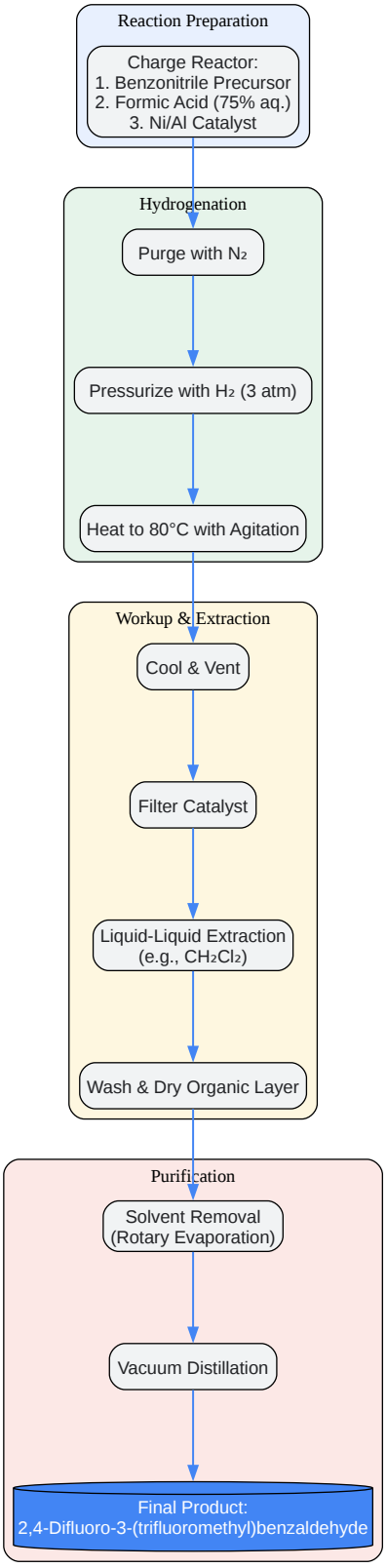
Step 3: Reaction Monitoring and Workup

- Maintain the reaction for 12-18 hours. The progress can be monitored by withdrawing small aliquots and analyzing via Gas Chromatography (GC) or Thin Layer Chromatography (TLC).
- Upon completion, cool the vessel to room temperature and carefully vent the excess hydrogen gas.
- Filter the reaction mixture to remove the catalyst. The catalyst is pyrophoric and must be handled with care, typically quenched under water.
- Transfer the filtrate to a separatory funnel and perform a liquid-liquid extraction with an organic solvent (e.g., Dichloromethane or Ethyl Acetate).

Step 4: Purification

- Combine the organic extracts, wash with a saturated sodium bicarbonate solution to neutralize residual acid, and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent in vacuo using a rotary evaporator.
- The crude product can be further purified by vacuum distillation to yield the final **2,4-Difluoro-3-(trifluoromethyl)benzaldehyde**.

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Caption: Synthetic workflow for **2,4-Difluoro-3-(trifluoromethyl)benzaldehyde**.

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Key Applications in Drug Discovery and Materials Science

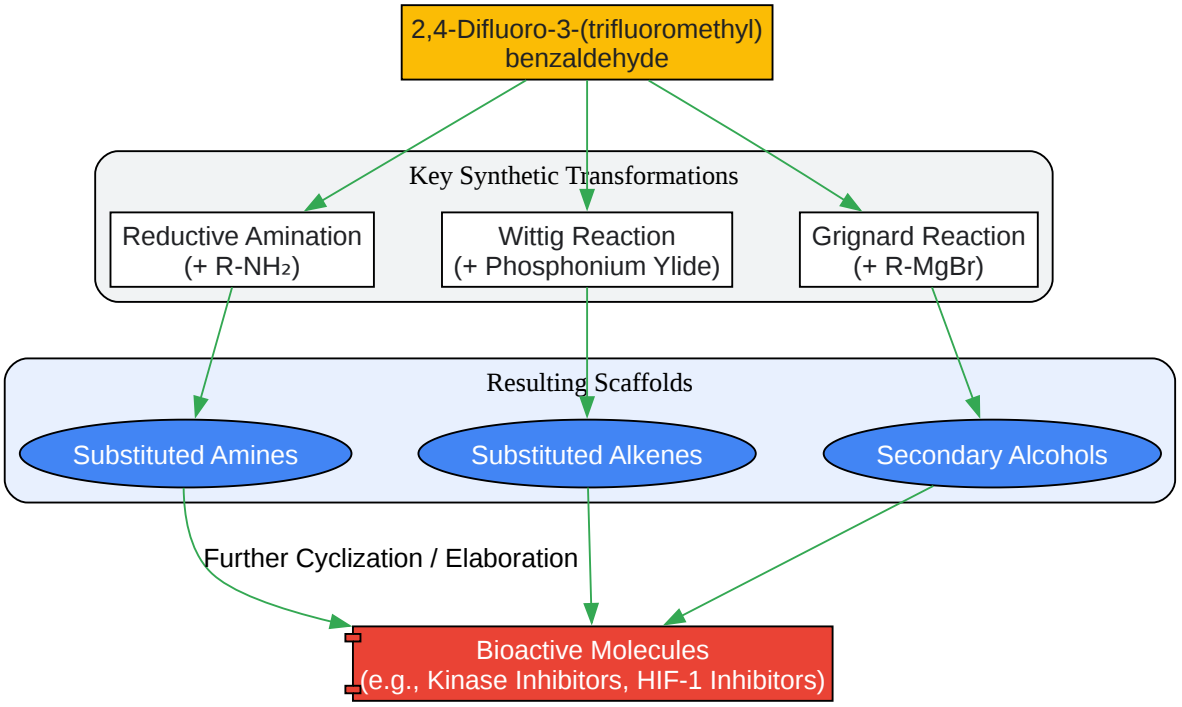
The true value of **2,4-Difluoro-3-(trifluoromethyl)benzaldehyde** lies in its utility as a versatile intermediate. Its activated aldehyde group serves as a reactive handle for constructing more complex molecular architectures.

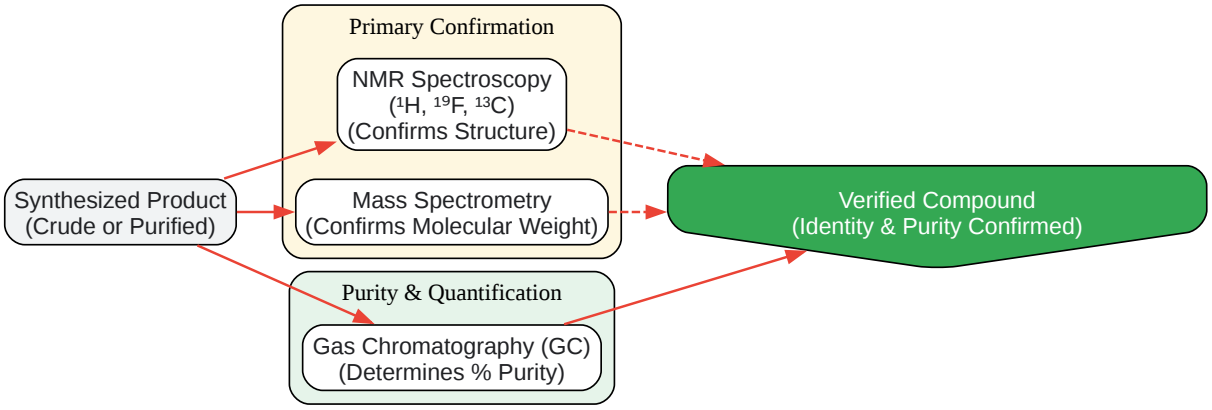
- Pharmaceutical Synthesis: This aldehyde is a key starting material for synthesizing heterocyclic compounds, which form the core of many modern drugs.[6] For example, it can be used in multi-step syntheses to create kinase inhibitors for oncology or novel agents targeting hypoxia-inducible factor (HIF)-1.[7] The fluorine substituents are known to improve the efficacy and pharmacokinetic profiles of such drugs.[1]

- Agrochemicals: Similar to pharmaceuticals, the fluorinated nature of molecules derived from this aldehyde can lead to pesticides and herbicides with enhanced stability and potency.[6]

- Materials Science: The trifluoromethyl group can impart desirable properties like thermal stability and hydrophobicity to polymers and other materials.[10] This aldehyde can be used to synthesize fluorinated monomers for high-performance polymers used in electronics or aerospace applications.[10]

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